

Application Note: Enhanced Cycle Sequencing of GC-Rich Templates Using 7-deaza-dGTP

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Compound of Interest

Compound Name: 7-Deaza-2',3'-dideoxyguanosine

Cat. No.: B1437068

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Introduction

Accurate DNA sequencing is fundamental in molecular biology, with applications spanning from basic research to drug development. However, templates rich in Guanine (G) and Cytosine (C) content present a significant challenge to standard Sanger sequencing protocols. The strong hydrogen bonding between G and C bases leads to the formation of stable secondary structures, such as hairpins and G-quadruplexes. These structures can impede the DNA polymerase, causing premature termination of the sequencing reaction and resulting in "band compressions" on sequencing gels or electropherograms. This leads to ambiguous base calling and unreliable sequence data.

To overcome these challenges, the nucleotide analog 7-deaza-2'-deoxyguanosine triphosphate (7-deaza-dGTP) is a powerful tool. By replacing the nitrogen at the 7-position of the purine ring with a carbon, 7-deaza-dGTP reduces the potential for Hoogsteen base pairing, which is involved in the formation of secondary structures, without affecting the standard Watson-Crick base pairing required for accurate DNA synthesis.^{[1][2]} The incorporation of 7-deaza-dGTP results in a DNA strand with a weaker secondary structure, allowing for improved read-through by the DNA polymerase and significantly enhancing the quality and read length of sequences derived from GC-rich templates.^{[3][4]}

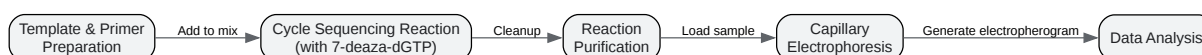
This application note provides a detailed protocol for cycle sequencing of GC-rich templates using 7-deaza-dGTP and summarizes the expected improvements in sequencing quality.

Key Applications

- Sequencing of GC-rich gene promoters and regulatory regions.
- Characterization of CpG islands.
- Analysis of GC-rich coding sequences.
- Sequencing of templates prone to secondary structure formation.

Experimental Workflow

The following diagram outlines the general workflow for cycle sequencing of GC-rich templates using 7-deaza-dGTP.



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